

# Personal protective equipment for handling Dilithium azelate

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## Compound of Interest

Compound Name: *Dilithium azelate*

Cat. No.: *B1614953*

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## Essential Safety and Handling Guide for Dilithium Azelate

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **Dilithium azelate** in a laboratory setting. It includes detailed operational procedures, personal protective equipment (PPE) guidelines, and disposal plans to ensure the safe and compliant use of this compound.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **Dilithium azelate** is provided below for easy reference.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>14</sub> Li <sub>2</sub> O <sub>4</sub> <a href="#">[1]</a>
Molecular Weight	200.087 g/mol <a href="#">[1]</a>
Appearance	White or off-white powder
Boiling Point	370.5°C at 760 mmHg <a href="#">[2]</a>
Melting Point	160.5°C <a href="#">[2]</a>
Flash Point	192.1°C <a href="#">[2]</a>
Density	1.131 g/cm <sup>3</sup> <a href="#">[2]</a>
Solubility	Soluble in polar solvents; limited solubility in non-polar solvents.

## Hazard Identification and Personal Protective Equipment

**Dilithium azelate** is classified as Acute Toxicity 4 (H302), meaning it is harmful if swallowed[\[3\]](#). Therefore, appropriate personal protective equipment must be worn at all times when handling this substance.

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Glasses with Side Shields or Chemical Splash Goggles	ANSI Z87.1-approved[4]	Protects against airborne particles and potential splashes.[4]
Hand Protection	Nitrile Gloves	Minimum thickness of 0.11 mm[4]	Provides a barrier against skin contact. Gloves should be inspected before use and disposed of properly after handling.[4]
Body Protection	Laboratory Coat	Full-length with long sleeves[4]	Prevents contamination of personal clothing.[4]
Respiratory Protection	N95 or P95 Particulate Respirator	NIOSH-approved[4]	Recommended when handling the powder outside of a chemical fume hood to minimize inhalation of dust.[4]

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **Dilithium azelate** is crucial for laboratory safety. The following step-by-step operational plan outlines the procedures from receiving the compound to its final disposal.

### Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number (38900-29-7), and any hazard warnings.

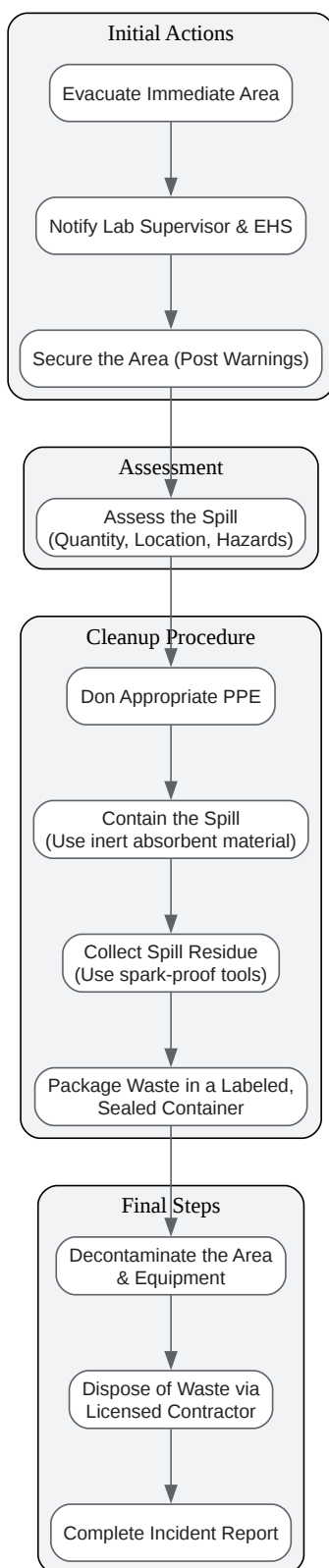
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents.

## Handling and Use

- **Designated Area:** All handling of **Dilithium azelate** powder, especially weighing and transferring, should be conducted in a designated area, preferably within a chemical fume hood to control dust.
- **Personal Hygiene:** Wash hands thoroughly after handling the compound. Do not eat, drink, or smoke in the work area.
- **Spill Prevention:** Use a spatula for transfers to minimize dust creation. Keep the container closed when not in use.

## Spill Response

In the event of a spill, follow the established spill response protocol.



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Workflow for handling a chemical spill.

## Disposal Plan

All waste materials containing **Dilithium azelate**, including contaminated PPE and cleaning materials, must be treated as chemical waste.

- **Waste Collection:** Place all waste in a clearly labeled, sealed, and chemically compatible container. Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
- **Labeling:** The waste container must be labeled with "Hazardous Waste," the chemical name "**Dilithium azelate**," and the associated hazards.
- **Storage of Waste:** Store the sealed waste container in a designated satellite accumulation area away from incompatible materials.
- **Final Disposal:** Arrange for a licensed professional waste disposal service to collect and dispose of the chemical waste in accordance with local, state, and federal regulations. In-laboratory treatment is not recommended.

## Experimental Protocol: General Guidance for Salt Formation

While a specific, detailed experimental protocol for a reaction involving **Dilithium azelate** is not readily available in the searched literature, a general procedure for the formation of a carboxylic acid salt can be adapted. The following protocol illustrates the neutralization of a dicarboxylic acid (in this case, azelaic acid) with a lithium base to form the corresponding salt.

**Objective:** To synthesize **Dilithium azelate** from azelaic acid and lithium hydroxide.

**Materials:**

- Azelaic acid
- Lithium hydroxide
- Deionized water

- Ethanol (for recrystallization, if necessary)
- Magnetic stirrer and stir bar
- Heating mantle or hot plate
- Round-bottom flask
- Condenser
- pH indicator strips or pH meter

Procedure:

- **Dissolution:** In a round-bottom flask, dissolve a known quantity of azelaic acid in a suitable amount of deionized water with stirring. Gentle heating may be applied to aid dissolution.
- **Neutralization:** Slowly add a stoichiometric amount of lithium hydroxide solution to the azelaic acid solution while continuously stirring. Monitor the pH of the reaction mixture. The target pH should be neutral (approximately 7).
- **Reaction Completion:** Continue stirring the mixture at room temperature or with gentle heating for a specified period to ensure the reaction goes to completion.
- **Isolation:**
  - **Evaporation:** The solvent can be removed under reduced pressure using a rotary evaporator to obtain the solid **Dilithium azelate**.
  - **Precipitation:** Alternatively, if the salt is less soluble in a particular organic solvent (e.g., ethanol), it can be precipitated by adding this solvent to the aqueous solution.
- **Purification (if necessary):** The crude salt can be purified by recrystallization from a suitable solvent system.
- **Drying:** Dry the purified **Dilithium azelate** in a vacuum oven at an appropriate temperature to remove any residual solvent.

Safety Precautions during the experiment:

- Perform the entire procedure in a well-ventilated fume hood.
- Wear all the recommended PPE as outlined in the table above.
- Avoid generating dust when handling the solid product.

This guide is intended to provide essential information for the safe handling of **Dilithium azelate**. Always consult your institution's specific safety protocols and the Safety Data Sheet (SDS) for the most comprehensive and up-to-date information.

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## References

- 1. guidechem.com [guidechem.com]
- 2. dilithium,nonanedioate | CAS#:38900-29-7 | Chemsrce [chemsrc.com]
- 3. Azelaic acid, dilithium salt | C<sub>9</sub>H<sub>14</sub>Li<sub>2</sub>O<sub>4</sub> | CID 162336 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
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